

Glycine-Water System: A Technical Guide to the Phase Diagram and Eutectic Composition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycine Water

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This in-depth technical guide provides a comprehensive overview of the glycine-water binary phase diagram, with a focus on its eutectic composition and the experimental methodologies used for its determination. Understanding the solid-liquid phase behavior of glycine in an aqueous solution is critical for various applications, including the development of stable pharmaceutical formulations, cryopreservation, and controlled crystallization processes.

Glycine-Water Phase Behavior: An Overview

The glycine-water system forms a simple eutectic mixture. This means that at a specific composition, the two components solidify at a single, minimum temperature, known as the eutectic temperature. Below this temperature, the system exists as a solid mixture of ice and crystalline glycine. The phase diagram is characterized by a liquidus curve, which represents the solubility of glycine in water at various temperatures, and the freezing point depression of water as a function of glycine concentration.

Quantitative Data Summary

The following table summarizes the key quantitative data for the glycine-water phase diagram, including the solubility of glycine at various temperatures and the eutectic point.

| Temperature (°C) | Glycine Solubility (g/100g Water) | Phase Region | Data Source |
|------------------|-----------------------------------|-------------------------------|---------------------------------|
| 0 | 14.2 | Liquid (Unsaturated Solution) | Estimated from solubility curve |
| 10 | 17.8 | Liquid (Unsaturated Solution) | Multiple Sources |
| 20 | 21.3 | Liquid (Unsaturated Solution) | Multiple Sources |
| 25 | 24.9 | Liquid (Unsaturated Solution) | [1] |
| 30 | 28.5 | Liquid (Unsaturated Solution) | Multiple Sources |
| 40 | 33.2 | Liquid (Unsaturated Solution) | Multiple Sources |
| 50 | 39.1 | Liquid (Unsaturated Solution) | Multiple Sources |
| 60 | 45.3 | Liquid (Unsaturated Solution) | Multiple Sources |
| 70 | 52.4 | Liquid (Unsaturated Solution) | Multiple Sources |
| 80 | 60.0 | Liquid (Unsaturated Solution) | Multiple Sources |
| 90 | 67.2 | Liquid (Unsaturated Solution) | Multiple Sources |
| 100 | 74.8 | Liquid (Unsaturated Solution) | Multiple Sources |
| -3.60 | ~12.5 | Eutectic Point | [2] |

Note: The eutectic composition is an estimation based on the intersection of the extrapolated solubility curve and the freezing point depression curve.

Experimental Protocols for Phase Diagram Determination

The determination of the glycine-water phase diagram involves several key experimental techniques to establish the liquidus line (solubility) and the eutectic point.

Solubility Measurement (Liquidus Line Determination)

A common method for determining the solubility of glycine in water at various temperatures is the isothermal equilibrium method.

Protocol:

- Sample Preparation: Prepare a series of sealed vials containing an excess amount of glycine in a known volume of deionized water.
- Equilibration: Place the vials in a constant-temperature bath and agitate them for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Withdrawal and Analysis: Once equilibrium is established, cease agitation and allow the undissolved glycine to settle. Carefully withdraw a known volume of the supernatant (the saturated solution).
- Concentration Determination: Determine the concentration of glycine in the supernatant using a suitable analytical technique, such as gravimetric analysis (evaporating the water and weighing the residual glycine) or by using analytical methods like high-performance liquid chromatography (HPLC).
- Repeat at Different Temperatures: Repeat steps 1-4 at various temperatures to obtain a series of data points for the solubility curve.

Eutectic Point Determination using Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a powerful thermal analysis technique for determining the eutectic temperature and composition.

Protocol:

- Sample Preparation: Prepare a series of glycine-water solutions with varying compositions.
- DSC Analysis:
 - Place a small, accurately weighed amount of each solution in a hermetically sealed DSC pan. An empty sealed pan is used as a reference.
 - Cool the sample to a temperature well below the expected eutectic temperature (e.g., -50°C).
 - Heat the sample at a controlled rate (e.g., 5°C/min).
- Data Analysis:
 - The DSC thermogram will show endothermic peaks corresponding to phase transitions.
 - The eutectic temperature is identified as the onset temperature of the first endothermic peak that appears at a constant temperature for all compositions in the two-phase region.
 - To determine the eutectic composition, the enthalpy of the eutectic transition is plotted against the composition. The composition at which the enthalpy is maximized corresponds to the eutectic composition.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the glycine-water phase diagram.

Caption: Workflow for determining the glycine-water phase diagram.

This technical guide provides a foundational understanding of the glycine-water phase diagram, offering both quantitative data and detailed experimental protocols for its determination. This information is invaluable for professionals in research and development who require precise control over the physical state of glycine in aqueous solutions.

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References

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- To cite this document: BenchChem. [Glycine-Water System: A Technical Guide to the Phase Diagram and Eutectic Composition]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14280960#glycine-water-phase-diagram-and-eutectic-composition>]

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